

An In-depth Technical Guide to 4-Cyclopropyl-2-fluoroaniline

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Compound of Interest

Compound Name: 4-Cyclopropyl-2-fluoroaniline

Cat. No.: B1286757

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This technical guide provides a comprehensive overview of **4-Cyclopropyl-2-fluoroaniline**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Properties

4-Cyclopropyl-2-fluoroaniline is an aromatic amine derivative characterized by the presence of a cyclopropyl group at the fourth position and a fluorine atom at the second position of the aniline ring.

Molecular Formula and Weight:

The chemical formula for **4-Cyclopropyl-2-fluoroaniline** is C9H10FN.[\[1\]](#) Its molecular weight is 151.18 g/mol .[\[1\]](#)

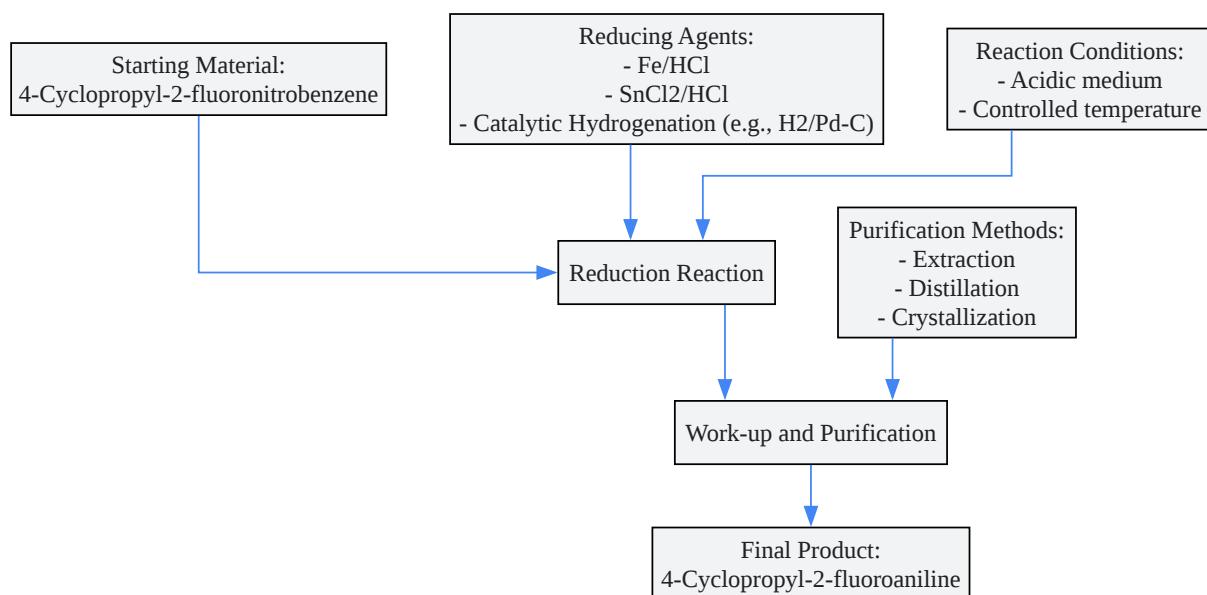
Quantitative Data Summary:

Property	Value	Reference
Molecular Formula	C9H10FN	[1]
Molecular Weight	151.18 g/mol	[1]
CAS Number	893739-89-4	[1]

Synthesis and Experimental Protocols

While specific, detailed industrial synthesis protocols for **4-Cyclopropyl-2-fluoroaniline** are often proprietary, a general synthetic approach can be inferred from established chemical literature for similar aniline derivatives. A common method involves the reduction of a corresponding nitroaromatic precursor.

General Synthesis Workflow:



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Caption: General synthesis workflow for **4-Cyclopropyl-2-fluoroaniline**.

Experimental Protocol: Reduction of 4-Cyclopropyl-2-fluoronitrobenzene

This protocol is a generalized procedure based on common reduction methods for nitroaromatic compounds.

- Reaction Setup:

- To a round-bottom flask equipped with a mechanical stirrer, reflux condenser, and thermometer, add 4-cyclopropyl-2-fluoronitrobenzene and a suitable solvent (e.g., ethanol, acetic acid).
- In a separate beaker, prepare a solution of the reducing agent, such as stannous chloride (SnCl_2) in concentrated hydrochloric acid (HCl), or a slurry of iron powder in dilute HCl.

- Reduction:

- Slowly add the reducing agent solution to the stirred solution of the nitro compound. The addition should be controlled to manage the exothermic reaction, maintaining the temperature within a specified range (e.g., 50-70 °C).
- After the addition is complete, continue stirring the mixture at an elevated temperature (e.g., reflux) for a period sufficient to ensure complete conversion of the starting material, typically monitored by Thin Layer Chromatography (TLC).

- Work-up:

- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid by slowly adding a base, such as a concentrated solution of sodium hydroxide or sodium carbonate, until the pH is alkaline. This will precipitate the metal hydroxides.
- Filter the mixture to remove the inorganic salts.

- Purification:

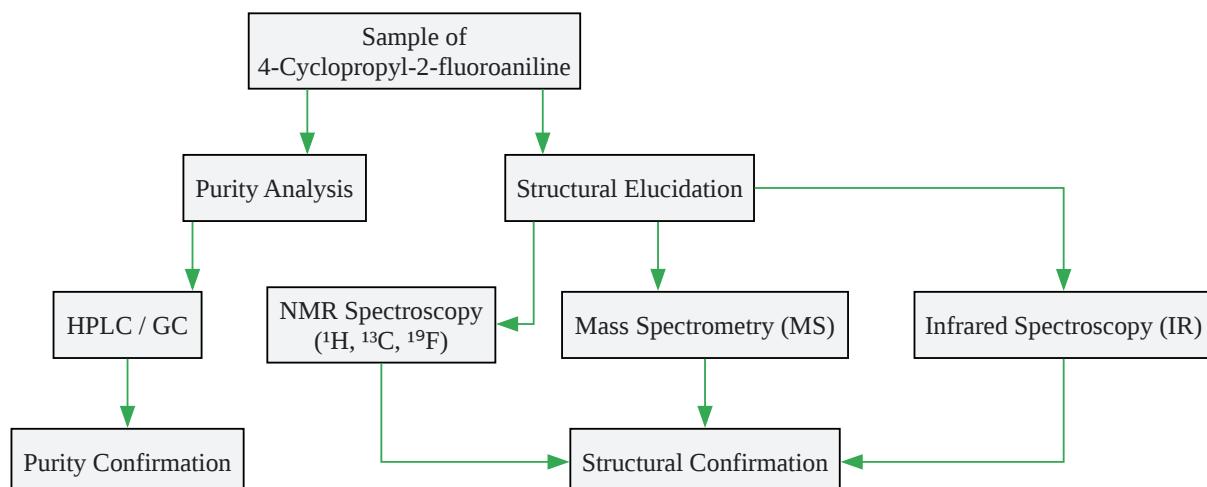
- Extract the filtrate with an organic solvent like ethyl acetate or dichloromethane.
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate).
- Remove the solvent under reduced pressure to obtain the crude **4-Cyclopropyl-2-fluoroaniline**.

- Further purify the product by vacuum distillation or recrystallization from a suitable solvent system to yield the final product of high purity.

Analytical Characterization

The purity and identity of **4-Cyclopropyl-2-fluoroaniline** are typically confirmed using a variety of analytical techniques.

Analytical Workflow:



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References

- 1. 4-CYCLOPROPYL-2-FLUOROANILINE CAS#: 893739-89-4 [m.chemicalbook.com]

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